An In-depth Technical Guide to 4-(Butylsulfanyl)benzenethiol

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Compound of Interest

Compound Name: *4-(n-Butylthio)thiophenol*

Cat. No.: *B7996865*

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This guide provides a comprehensive technical overview of 4-(butylsulfanyl)benzenethiol, a dithioether compound with significant potential in materials science and as a synthetic building block. This document is intended for researchers, scientists, and professionals in drug development and related fields, offering in-depth information on its chemical identity, synthesis, properties, and applications.

Core Identification and Chemical Properties

4-(Butylsulfanyl)benzenethiol, also known by its IUPAC name 4-(butylthio)benzenethiol, is an aromatic thiol derivative. The presence of both a thiol (-SH) and a thioether (-S-butyl) functional group on the benzene ring imparts unique chemical reactivity and makes it a molecule of interest for various applications.

CAS Number: 1200-17-5

Molecular Formula: $C_{10}H_{14}S_2$

Molecular Weight: 198.34 g/mol

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The structural arrangement of 4-(butylsulfanyl)benzenethiol allows it to act as a linker molecule, with the thiol group providing a reactive handle for attachment to surfaces or other molecules, while the butylthio group can influence the electronic properties and solubility of the compound.

Table 1: Physicochemical Properties of 4-(Butylsulfanyl)benzenethiol

Property	Value	Source
CAS Number	1200-17-5	Fluorochem
IUPAC Name	4-butylsulfanylbenzenethiol	Fluorochem
Molecular Formula	$C_{10}H_{14}S_2$	Fluorochem
Molecular Weight	198.34 g/mol	Fluorochem
Purity	97.0%	Fluorochem
Canonical SMILES	CCCCSC1=CC=C(S)C=C1	Fluorochem
InChI	InChI=1S/C10H14S2/c1-2-3-8-12-10-6-4-9(11)5-7-10/h4-7,11H,2-3,8H2,1H3	Fluorochem
InChI Key	IAIFQYCINHEYAM-UHFFFAOYSA-N	Fluorochem

Synthesis of 4-(Butylsulfanyl)benzenethiol: A Representative Protocol

The synthesis of asymmetrically substituted thioethers like 4-(butylsulfanyl)benzenethiol can be approached through several synthetic strategies. A common and effective method involves the nucleophilic substitution of a suitable thiolate on a haloaromatic compound, or the reaction of a thiophenol with an alkyl halide. Below is a representative, self-validating experimental protocol for the synthesis of 4-(butylsulfanyl)benzenethiol, based on established principles of organosulfur chemistry.

Causality Behind Experimental Choices

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This two-step synthetic approach is designed for efficiency and control. The first step involves the formation of a disulfide intermediate, which is a common strategy to protect the thiol group and to introduce the second sulfur atom. The subsequent reductive alkylation allows for the specific introduction of the butyl group. This method avoids the use of harsh reagents and provides a clear pathway to the desired product.

Detailed Experimental Protocol

Step 1: Synthesis of Bis(4-mercaptophenyl) Sulfide (A Disulfide Intermediate Analogue)

This step is analogous to the formation of a disulfide precursor, which can then be selectively alkylated and reduced.

- Reaction Setup: In a 250 mL three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a nitrogen inlet, add thiophenol (10.0 g, 0.091 mol) to a solution of sodium hydroxide (4.0 g, 0.1 mol) in water (50 mL).
- Formation of Thiolate: Stir the mixture at room temperature until the thiophenol has completely dissolved to form sodium thiophenolate.
- Addition of Sulfur Dichloride: Cool the solution to 0-5 °C in an ice bath. Slowly add sulfur dichloride (5.1 g, 0.05 mol) dropwise via the dropping funnel over a period of 30 minutes, maintaining the temperature below 10 °C. The causality here is to control the exothermic reaction and prevent side reactions.
- Reaction and Work-up: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2 hours. The solid precipitate is then collected by filtration, washed with water, and dried under vacuum. This intermediate can then be carried forward to the next step.

Step 2: Reductive Alkylation to Yield 4-(Butylsulfanyl)benzenethiol

- Reaction Setup: In a 250 mL three-necked flask under a nitrogen atmosphere, suspend the disulfide intermediate (10.0 g, 0.04 mol) in methanol (100 mL).
- Reduction and Alkylation: Add sodium borohydride (3.0 g, 0.08 mol) portion-wise to the suspension. After the disulfide has dissolved, add 1-bromobutane (11.0 g, 0.08 mol).

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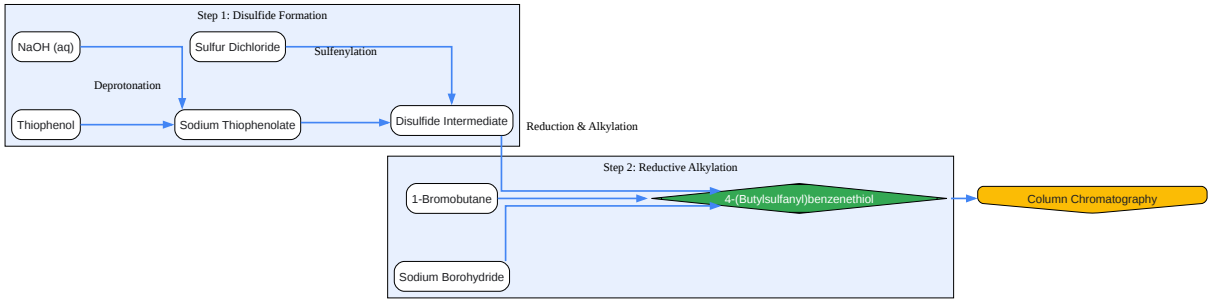
- Reflux and Monitoring: Heat the reaction mixture to reflux and monitor the progress by thin-layer chromatography (TLC). The rationale for refluxing is to ensure the completion of the nucleophilic substitution.

- Work-up and Purification: After the reaction is complete (typically 4-6 hours), cool the mixture to room temperature and remove the methanol under reduced pressure. Add water (100 mL) to the residue and extract with diethyl ether (3 x 50 mL). The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is evaporated. The crude product is then purified by column chromatography on silica gel to yield pure 4-(butylsulfanyl)benzenethiol.

Visualizing the Synthesis Workflow



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Caption: A representative two-step synthesis workflow for 4-(butylsulfanyl)benzenethiol.

Applications in Research and Development

The unique bifunctional nature of 4-(butylsulfanyl)benzenethiol opens up a range of applications, particularly in materials science and as a versatile building block in organic synthesis.

Formation of Self-Assembled Monolayers (SAMs)

Aromatic thiols are well-known for their ability to form highly ordered self-assembled monolayers (SAMs) on noble metal surfaces such as gold, silver, and copper.[1] The thiol group of 4-(butylsulfanyl)benzenethiol can form a strong, covalent-like bond with the metal surface, leading to the spontaneous formation of a densely packed monolayer. The butylthio tail group would then be exposed at the interface, allowing for the modification of surface properties such as hydrophobicity, adhesion, and corrosion resistance. The formation of well-ordered SAMs is crucial for applications in microelectronics, biosensing, and nanotechnology.

Polymer and Network Polymer Synthesis

Thiol-containing compounds are valuable monomers in polymer chemistry. 4-(butylsulfanyl)benzenethiol can participate in various polymerization reactions, such as thiol-ene "click" chemistry, to create functional polymers.[2] The presence of two sulfur atoms also allows for the formation of disulfide bonds, which can be used to create crosslinked network polymers.[3] These materials can exhibit interesting optical and electronic properties and may find applications in advanced materials.

Potential in Drug Development and Biological Systems

While direct biological applications of 4-(butylsulfanyl)benzenethiol are not extensively documented, its structural motifs are present in various biologically active molecules. Thiophenol derivatives are known to possess antioxidant properties, and the thiol group can play a crucial role in scavenging reactive oxygen species.[4][5] The general mechanism involves the donation of a hydrogen atom from the thiol group to neutralize free radicals.

Furthermore, sulfur-containing heterocyclic compounds, such as benzothiazoles, have a broad range of pharmacological activities, including anticancer, antimicrobial, and anti-inflammatory

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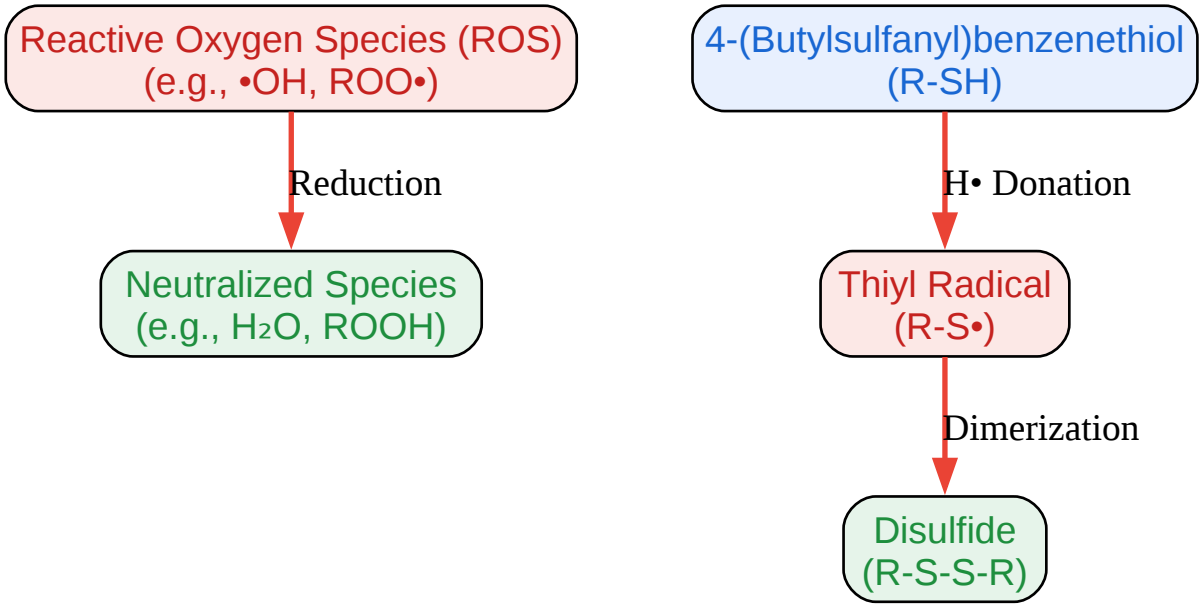
properties.[6][7] As a synthetic intermediate, 4-(butylsulfanyl)benzenethiol could be a valuable precursor for the synthesis of more complex molecules with potential therapeutic applications.

Visualizing a Potential Antioxidant Mechanism



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